

Introduction: The Significance of Precision in Isotopic Labeling

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Compound of Interest

Compound Name: Ethyl Propionylacetate-d3

CAS No.: 1346598-17-1

Cat. No.: B583746

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In the landscape of modern drug discovery and development, the demand for high-purity, stable isotope-labeled compounds is paramount. **Ethyl Propionylacetate-d3**, a deuterated analog of Ethyl Propionylacetate, serves as a critical tool for researchers, particularly in pharmacokinetic studies and as an internal standard for mass spectrometry. The strategic replacement of three hydrogen atoms with deuterium isotopes imparts a unique mass signature without significantly altering the compound's chemical properties.^{[1][2][3]} This subtle yet powerful modification enables precise quantification and metabolic tracking, which are indispensable in the rigorous process of pharmaceutical research.

This guide provides an in-depth analysis of the commercial landscape for high-purity **Ethyl Propionylacetate-d3**, offering insights into supplier evaluation, quality control, and practical applications. As a senior application scientist, the emphasis here is not merely on what to source, but why specific parameters of purity and supplier reliability are critical for the integrity and success of your research.

Understanding the Core Reagent: Ethyl Propionylacetate-d3

Ethyl Propionylacetate-d3 is a stable isotope-labeled form of Ethyl 3-oxopentanoate. The "-d3" designation signifies that three hydrogen atoms have been replaced by deuterium.

Chemical and Physical Properties:



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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The synthesis of its parent compound, Ethyl Propionylacetate, can be achieved through various organic chemistry routes, such as the condensation of diethyl malonate with propionyl chloride. [8][9] The introduction of deuterium is a specialized process that requires precise control to ensure high isotopic enrichment at the desired molecular positions. This synthetic complexity underscores the importance of sourcing from suppliers with proven expertise in isotopic labeling. [10][11]

The Imperative of High Purity in Scientific Applications

In the context of drug development, particularly for deuterated active pharmaceutical ingredients (APIs), ensuring product quality through stringent quality control is critical. [1] While specific guidelines for all deuterated compounds are still evolving, the principles of API quality control are highly relevant. [1][12]

- **Isotopic Enrichment:** This refers to the percentage of molecules where the intended hydrogen atoms have been successfully replaced by deuterium. [13] High isotopic enrichment (typically >98%) is crucial to minimize mass spectral interference from unlabeled or partially labeled species. It's important not to confuse isotopic enrichment with species

abundance; a 99.5% enrichment in a D3-labeled molecule means that 98.5% of the molecules are the CD3 species.[13]

- **Chemical Purity:** This measures the absence of other chemical compounds. Impurities can arise from starting materials, by-products of the synthesis, or degradation. High chemical purity is essential to avoid introducing confounding variables into an experiment. For instance, an impurity could co-elute with an analyte in a chromatographic separation, leading to inaccurate quantification.

The combination of high isotopic and chemical purity ensures that the compound's behavior is predictable and that any experimental observations can be confidently attributed to the labeled molecule itself.

Commercial Suppliers of High-Purity Ethyl Propionylacetate-d3

Sourcing high-purity reagents requires careful consideration of the supplier's reputation, quality control processes, and the documentation they provide. The following table summarizes key suppliers offering **Ethyl Propionylacetate-d3**.



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Note: Researchers should always verify current product specifications directly with the supplier before purchasing.

Quality Control and Analytical Verification

A reputable supplier will provide a comprehensive Certificate of Analysis (CoA) for each batch of the product.^[3]^[15] This document is the primary evidence of the compound's quality.

Key elements to scrutinize on a CoA:

- Identity Confirmation: Methods like ¹H-NMR and Mass Spectrometry (MS) confirm the molecular structure.
- Purity Assessment: Typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).
- Isotopic Enrichment: Confirmed by MS, which will show the mass shift due to deuterium incorporation, and often by NMR.^[1]

Workflow for In-House Verification

It is good laboratory practice to perform an in-house verification of newly received critical reagents.

Caption: In-house analytical workflow for qualifying a new batch of **Ethyl Propionylacetate-d3**.

Core Applications in Research and Drug Development

The utility of **Ethyl Propionylacetate-d3** is centered on its identity as a stable isotope-labeled compound.

A. Internal Standard in Quantitative Bioanalysis

In techniques like LC-MS/MS, an internal standard is essential to correct for variations in sample preparation and instrument response.^[16] A stable isotope-labeled analog like **Ethyl Propionylacetate-d3** is the gold standard for an internal standard because it co-elutes with the unlabeled analyte and exhibits nearly identical ionization efficiency, but is distinguishable by its mass.^[16]^[17] This ensures the most accurate quantification of the target analyte in complex biological matrices such as plasma.^[16]

B. Intermediate in the Synthesis of Labeled APIs

Ethyl Propionylacetate-d3 can serve as a deuterated building block. For instance, it has been identified as an intermediate in the synthesis of deuterated versions of drugs like Rosuvastatin. [5][18] This allows for the precise introduction of a deuterium label into a larger, more complex molecule, which can be used to study the metabolism and pharmacokinetics of the drug.[3] The introduction of deuterium can sometimes alter a drug's metabolic profile, potentially leading to improved pharmacokinetic properties.[1][19]

Experimental Protocol: Use as an Internal Standard for LC-MS/MS

This protocol outlines the general steps for using **Ethyl Propionylacetate-d3** as an internal standard (IS) for the quantification of its unlabeled counterpart in a plasma sample.

Objective: To accurately quantify Ethyl Propionylacetate in plasma using **Ethyl Propionylacetate-d3** as an internal standard.

Materials:

- Ethyl Propionylacetate (analyte standard)
- **Ethyl Propionylacetate-d3** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic Acid
- Control human plasma

Methodology:

- Preparation of Stock Solutions (1 mg/mL):
 - Accurately weigh ~1 mg of Ethyl Propionylacetate and dissolve in 1 mL of methanol.
 - Accurately weigh ~1 mg of **Ethyl Propionylacetate-d3** and dissolve in 1 mL of methanol.

- Preparation of Working Solutions:
 - Analyte Working Solutions: Serially dilute the analyte stock solution with 50:50 methanol:water to create a series of calibration standards (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
 - Internal Standard Working Solution: Dilute the IS stock solution with acetonitrile to a final concentration of 50 ng/mL. This solution will be used for protein precipitation.
- Sample Preparation (Protein Precipitation):
 - To 50 μ L of plasma sample (or calibration standard or quality control sample), add 150 μ L of the Internal Standard Working Solution (50 ng/mL in acetonitrile).
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to an HPLC vial for analysis.
- LC-MS/MS Analysis:
 - LC Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - MS Detection: Use a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - Determine the specific precursor \rightarrow product ion transitions for both Ethyl Propionylacetate and **Ethyl Propionylacetate-d3**.
- Data Analysis:

- Construct a calibration curve by plotting the peak area ratio (Analyte Area / IS Area) versus the nominal concentration of the analyte.
- Use the resulting regression equation to determine the concentration of the analyte in the unknown samples.

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